

Leucocrystal Violet-d6 solubility and stability properties

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Compound Focus: Leucocrystal Violet-d6

CAS No.: 1173023-92-1

Cat. No.: S1782878

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Basic Chemical and Physical Properties

The table below summarizes the core identifiers and physical properties of **Leucocrystal Violet-d6** (CAS 1173023-92-1) [1] [2] [3].

Property	Value
CAS Number	1173023-92-1 [1] [2] [3]
Molecular Formula	$C_{25}H_{25}D_6N_3$ [1] [2]
Molecular Weight	379.57 - 379.570710668 g/mol [1] [2]
Purity	≥98.04% (HPLC) [3]
Appearance (Solid)	Off-White to Light Grey solid [1]
Melting Point	>139 °C (with decomposition) [1]
Storage Temperature	2-8 °C (Refrigerated); in the dark/amber vial [1] [2] [3]
Expiry Date	Based on one batch analysis: May 1, 2030 [3]

Solubility and Solution Properties

Leucocrystal Violet-d6 is commonly available as a standard solution. The table below details its solubility and prepared solution characteristics [2].

Property	Description / Value
Solubility (Solid)	Slightly soluble in Chloroform; Very slightly soluble in Ethyl Acetate [1].
Common Solution Form	Prepared in Acetonitrile [2].
Solution Concentration	100 µg/mL and 1000 ppm solutions are available [1] [2].
Solution Appearance	Clear, colorless liquid [2].
Solution Storage	4 °C [2].

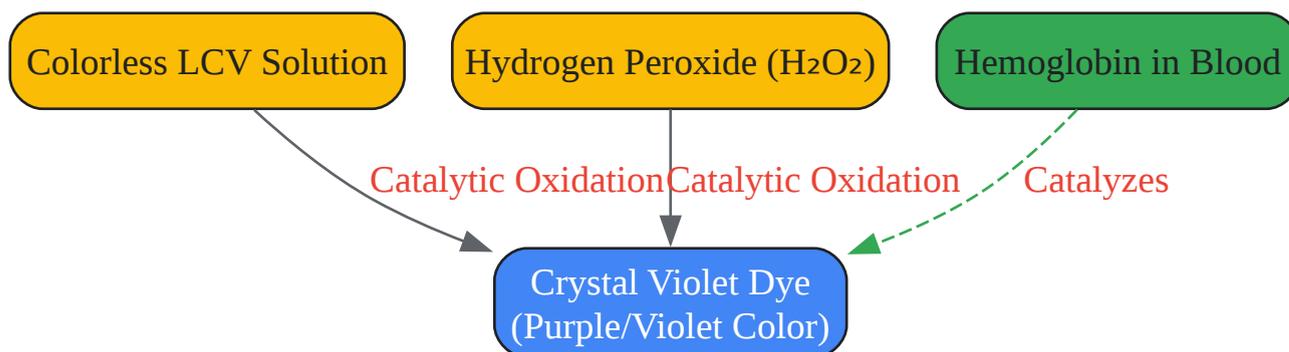
Stability, Handling, and Safety

Proper handling is crucial due to the compound's stability concerns and the hazards of its solvent.

- **Stability and Integrity:** The material is sensitive to light and air [1] [4]. It is recommended to open the vial at room temperature only, and handling the material under an inert gas is strongly advised to maintain integrity. The overall purity can be guaranteed only if the substance is handled under proper conditions and stored correctly in the originally closed flask [3].
- **Hazard Information (for Solution):** The acetonitrile solution is classified as [2]:
 - **Highly flammable** (H225).
 - **Harmful** if swallowed, in contact with skin, or if inhaled (H302, H312, H332).
 - **Causes serious eye irritation** (H319).
- **Safe Handling Practices** [2]:
 - **Personal Protective Equipment (PPE):** Wear gloves, protective clothing, and eye/face protection.
 - **Engineering Controls:** Use in a well-ventilated area and avoid breathing vapor or mist.
 - **Ignition Sources:** Keep away from heat, sparks, and open flames. No smoking.

Key Application Workflow

Leucocrystal Violet and its deuterated form are used as a reagent in a catalytic reaction with blood for forensic enhancement. The following diagram illustrates the core principle of this reaction, which also applies to the deuterated compound.



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To utilize this reaction, here is a validated formulation and procedure for preparing the working reagent, adapted from forensic protocols [5].

Reagent Formulation

- Dissolve **10 grams** of 5-sulphosalicylic acid in **500 mL** of 3% Hydrogen Peroxide.
- Add and dissolve **4.4 grams** of Sodium Acetate.
- Add and dissolve **1.1 grams** of Leuco Crystal Violet (or the deuterated form, LCV-d6) using a magnetic stirrer.

> **Note:** If the LCV crystals have turned yellow instead of white, they should not be used, and a fresh supply must be obtained [5].

Application Protocol

- **Storage:** The mixed solution should be stored in dark-colored glassware and refrigerated, where it remains stable for several months [5].
- **Use:** The solution can be applied by lightly spraying or immersion. The color reaction upon contact with blood is nearly instantaneous [5].

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